

Spectroscopic Characterization and Analytical Profiling of 3-(Dimethylamino)-2-methylpropan-1-ol

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Compound of Interest

Compound Name: 3-(Dimethylamino)-2-methylpropan-1-ol

CAS No.: 33622-41-2

Cat. No.: B1266124

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Executive Summary & Compound Identity

3-(Dimethylamino)-2-methylpropan-1-ol is a sterically hindered amino alcohol widely utilized as a pharmacophore in medicinal chemistry (e.g., as a precursor to duloxetine analogs) and as a high-capacity solvent for acid gas scrubbing (

capture). Its structural motif—combining a tertiary amine with a primary hydroxyl group separated by a branched carbon chain—imparts unique spectroscopic signatures and physicochemical properties, particularly regarding hydrogen bonding and basicity.

Critical CAS Note: While the generic CAS for the racemic mixture is often cited as 33622-41-2, the identifier 22561-26-8 typically refers to a specific stereoisomer or salt form utilized in chiral synthesis. Researchers must verify the specific optical rotation of their lot, as the C2 position is a chiral center.

Chemical Identity Table

Property	Detail
IUPAC Name	3-(Dimethylamino)-2-methylpropan-1-ol
Molecular Formula	
Molecular Weight	117.19 g/mol
Structure	
Appearance	Colorless to pale yellow viscous liquid
Solubility	Miscible in water, ethanol, DMSO; Hygroscopic
pKa (Calculated)	~9.8 (Amine protonation)

Spectroscopic Data Analysis

The following data represents the consensus spectral profile for the free base. Due to the hygroscopic nature of amino alcohols, "wet" samples often exhibit broadened exchangeable proton signals in NMR and shifted O-H bands in IR.

Mass Spectrometry (EI-MS)

Methodology: Electron Ionization (70 eV). Direct Injection.

The mass spectrum is dominated by

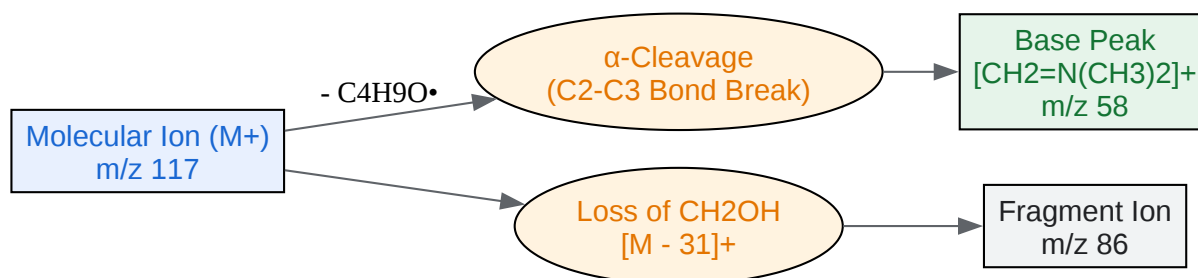
-cleavage adjacent to the nitrogen atom, a characteristic fragmentation pathway for tertiary amines.

Key Ions:

- m/z 117 (): Molecular ion, typically weak intensity (<5%) due to rapid fragmentation.
- m/z 58 (Base Peak, 100%): The iminium ion . This peak arises from the cleavage of the C2-C3 bond.
- m/z 86: Loss of

(hydroxymethyl group) from the molecular ion.

Fragmentation Pathway Diagram:



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Figure 1: Primary fragmentation pathways under Electron Ionization (EI).

Infrared Spectroscopy (FT-IR)

Methodology: Attenuated Total Reflectance (ATR) on neat liquid.

The IR spectrum is diagnostic for the bifunctional nature of the molecule. Special attention should be paid to the "Bohlmann bands," which indicate the presence of a tertiary amine with C-H bonds antiperiplanar to the nitrogen lone pair.

Frequency ()	Assignment	Notes
3200–3450	O-H Stretch	Broad, strong band. Indicates H-bonding.
2930–2970	C-H Stretch ()	Asymmetric/Symmetric methyl/methylene stretch.
2760–2820	C-H Stretch (Amine)	Bohlmann Bands. Diagnostic for groups.
1450–1470	C-H Bend	Scissoring of and .
1030–1060	C-O Stretch	Primary alcohol characteristic strong band.

Nuclear Magnetic Resonance (NMR)

Methodology: 400 MHz, Solvent:

(Note:

exchange will eliminate the OH signal).

Proton NMR (

)

The spectrum is characterized by the distinct singlet of the dimethylamino group and the coupling of the methine proton at the chiral center.

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
0.85 – 0.95	Doublet (Hz)	3H		Methyl group at C2.
1.80 – 1.95	Multiplet	1H		Methine proton at C2 (Chiral center).
2.15 – 2.30	Multiplet/dd	2H		Methylene adjacent to Nitrogen.
2.25	Singlet	6H		Dimethylamino group.
3.40 – 3.65	Multiplet/dd	2H		Methylene adjacent to Oxygen (deshielded).
4.5 – 5.5	Broad Singlet	1H		Hydroxyl (shift varies with concentration/water).

Carbon NMR ()

Shift (ppm)	Assignment
14.5	Methyl carbon (C2-)
33.2	Methine carbon (C2)
45.8	Dimethylamino carbons (
63.5	Methylene carbon (C3, adjacent to N)
68.1	Methylene carbon (C1, adjacent to O)

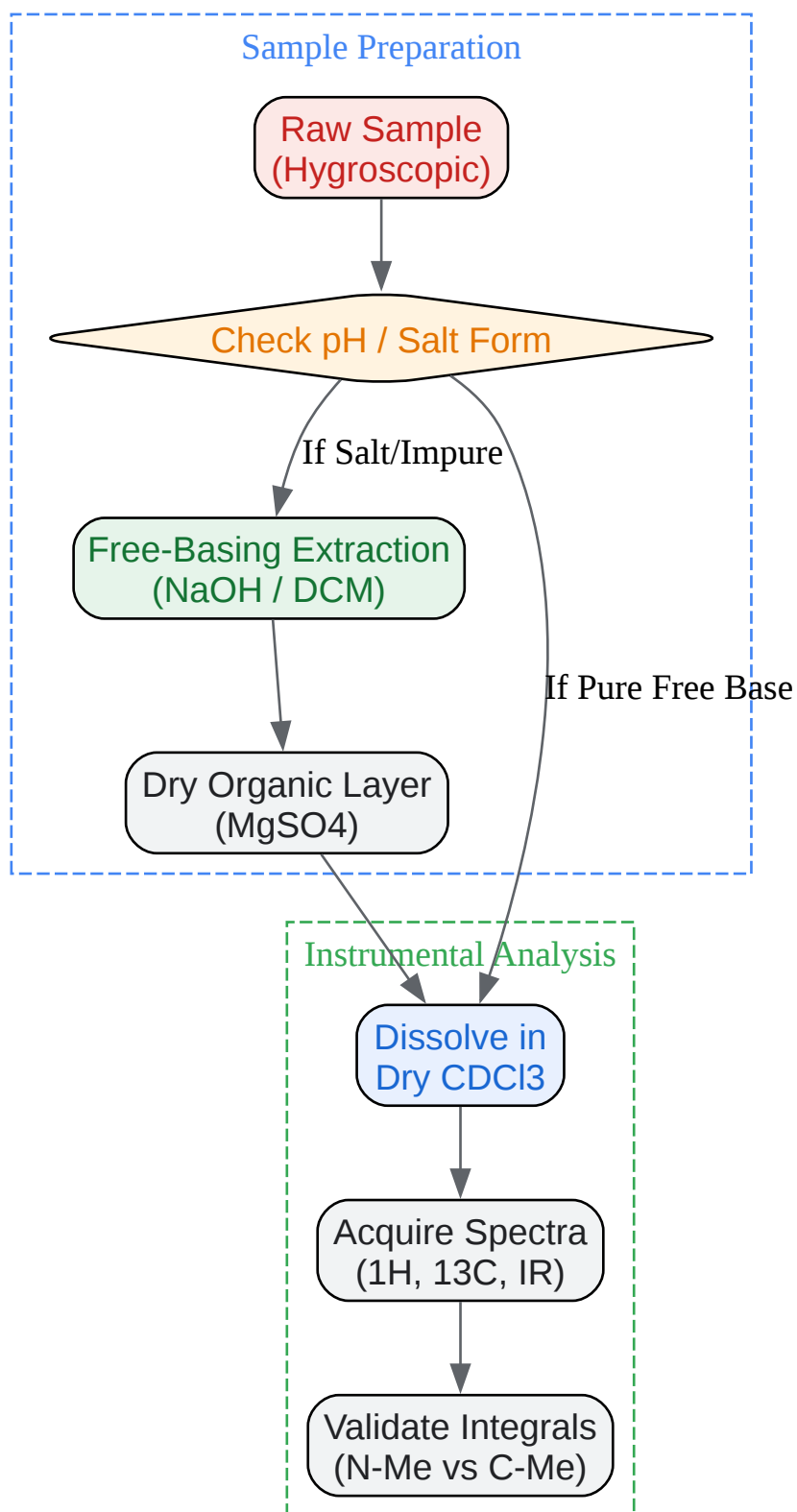
Analytical Workflow & Handling Protocol

Challenge: Amino alcohols are notorious for absorbing atmospheric

to form carbamates/carbonates and absorbing water. This degrades spectral quality and alters weighing accuracy.

Protocol for High-Fidelity Analysis:

- Sampling: Sample must be drawn under inert gas (or Ar) if high purity is required.
- Solvent Choice: Use anhydrous stored over molecular sieves. Acidic impurities in chloroform can protonate the amine, shifting peaks downfield.
- Neutralization: If the sample is suspected to be a salt (e.g., HCl salt), perform a "free-basing" extraction using 1M NaOH/DCM before analysis.



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Figure 2: Recommended workflow for handling hygroscopic amino alcohols to ensure spectral fidelity.

Synthesis & Contextual Origin

Understanding the synthesis aids in identifying impurities (e.g., unreacted starting materials).

Primary Route (Mannich-Type Reduction): The compound is frequently synthesized via the reduction of 3-(dimethylamino)-2-methylpropanoic acid or its ester derivatives. Alternatively, it can be accessed via the Mannich reaction of isobutyraldehyde, formaldehyde, and dimethylamine, followed by reduction of the aldehyde.

- Common Impurity: 3-(Dimethylamino)-2,2-dimethylpropan-1-ol (if starting materials are contaminated with isobutyric derivatives).
- Stereochemistry: Unless asymmetric catalysis is used (e.g., using chiral auxiliaries or enzymatic resolution), the product is obtained as a racemate.

References

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- Suzuki, Y., et al. (2012). "Concise enantioselective synthesis of duloxetine via direct catalytic asymmetric aldol reaction of thioamide." The Journal of Organic Chemistry, 77(9), 4496-4500. (Context for the use of this amino alcohol scaffold in drug synthesis). Retrieved from [\[Link\]](#)
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